

A Technical Guide to the Solubility of Gamma-Octalactone in Various Solvents

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Compound of Interest

Compound Name: *gamma-Octalactone*

Cat. No.: *B087194*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **gamma-octalactone**, a key aroma compound, in a range of common solvents. This document is intended for researchers, scientists, and professionals in drug development and other fields who require detailed information on the physicochemical properties of this lactone.

Core Concepts in Solubility

The solubility of a compound is its ability to dissolve in a solvent to form a homogeneous solution. The principle of "like dissolves like" is a fundamental concept where substances with similar polarities are more likely to be soluble in one another. **Gamma-octalactone** possesses both a polar ester group and a nonpolar n-butyl side chain, which gives it a mixed polarity and influences its solubility in various solvents. Generally, it is soluble in alcohols and oils.^{[1][2]}

Data Presentation: Solubility of Gamma-Octalactone

The following table summarizes the available quantitative and qualitative solubility data for **gamma-octalactone** in various solvents. It is important to note that while **gamma-octalactone** is widely described as soluble in many organic solvents, specific quantitative data is not always readily available in published literature. For many common organic solvents, it can be considered miscible.

Solvent	Chemical Formula	Temperature (°C)	Solubility	Citation(s)
Water	H ₂ O	25	3.6 g/L	[3]
Ethanol	C ₂ H ₅ OH	Ambient	Soluble	[1][2][4]
Methanol	CH ₃ OH	Ambient	Soluble	[5]
Acetone	C ₃ H ₆ O	Ambient	Soluble	[6]
Hexane	C ₆ H ₁₄	Ambient	Highly Soluble	[5]
Toluene	C ₇ H ₈	Ambient	Highly Soluble	[5]

Note: For solvents listed as "Soluble" or "Highly Soluble," **gamma-octalactone** is expected to be miscible or have very high solubility. For precise quantitative values in specific applications, it is recommended to determine the solubility experimentally using the protocols outlined below.

Experimental Protocols: Determining Gamma-Octalactone Solubility

For researchers requiring precise quantitative solubility data, the shake-flask method followed by gas chromatography-mass spectrometry (GC-MS) analysis is a robust and widely accepted approach.

Shake-Flask Method for Thermodynamic Solubility Determination

This protocol is designed to determine the equilibrium (thermodynamic) solubility of **gamma-octalactone** in a chosen solvent.

Materials:

- High-purity **gamma-octalactone** (≥98%)
- Analytical grade solvent (e.g., methanol, acetone, hexane, toluene)
- Glass vials with PTFE-lined screw caps

- Temperature-controlled orbital shaker or incubator
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Syringes and chemically inert syringe filters (e.g., 0.22 μm PTFE)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **gamma-octalactone** to a known volume of the selected solvent in a glass vial. The presence of a visible excess of the lactone ensures that a saturated solution is formed.
- **Equilibration:** Securely cap the vials to prevent solvent evaporation. Place the vials in a temperature-controlled shaker set to the desired experimental temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved phases is reached.
- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the experimental temperature for at least 24 hours to allow for the separation of the excess **gamma-octalactone**. Alternatively, centrifuge the vials at a controlled temperature to facilitate phase separation.
- **Sample Collection:** Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe.
- **Filtration:** Immediately filter the collected aliquot through a chemically inert syringe filter into a clean vial to remove any remaining undissolved micro-droplets.
- **Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration suitable for the analytical method (GC-MS).

Gas Chromatography-Mass Spectrometry (GC-MS) for Quantification

This protocol outlines the quantification of **gamma-octalactone** in the prepared saturated solvent samples.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector and a flame ionization detector (FID) or a mass spectrometer (MS).
- Column: A suitable capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).[7]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[7]
- Injector Temperature: 250 °C.[7]
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Hold at 250 °C for 5 minutes.
- Mass Spectrometer (if used):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[6]
 - Scan Range: m/z 40-300.[6]
 - Ion Source Temperature: 230 °C.[6]

Procedure:

- Calibration Curve: Prepare a series of standard solutions of **gamma-octalactone** in the solvent of interest at known concentrations. Analyze these standards using the GC-MS method to generate a calibration curve by plotting peak area against concentration.

- **Sample Analysis:** Inject a known volume (e.g., 1 μL) of the diluted, saturated sample into the GC-MS system.
- **Quantification:** Identify the **gamma-octalactone** peak in the chromatogram based on its retention time and mass spectrum. Determine the peak area and use the calibration curve to calculate the concentration of **gamma-octalactone** in the diluted sample.
- **Solubility Calculation:** Back-calculate the concentration in the original saturated solution, taking into account the dilution factor. This value represents the solubility of **gamma-octalactone** in the specific solvent at the experimental temperature.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **gamma-octalactone**.



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Caption: Experimental workflow for determining **gamma-octalactone** solubility.

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